

# Application Notes and Protocols for Thorium Analysis Using Semixylenol Orange

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## Compound of Interest

Compound Name: *Semixylenol orange*

Cat. No.: *B097966*

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## Introduction

**Semixylenol orange** (SXO) is a valuable photometric reagent for the determination of sub-micro amounts of thorium (IV). It forms a distinct red-colored 1:1 complex with thorium (IV) in a buffered medium, allowing for accurate spectrophotometric quantification.<sup>[1]</sup> This application note provides a detailed protocol for the analysis of thorium using SXO, including reagent preparation, experimental procedures, and relevant quantitative data. The method is based on the formation of the Th(IV)-SXO complex, which exhibits maximum absorption at 510 nm.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the photometric determination of thorium using **Semixylenol Orange**.

Table 1: Optimal Conditions and Stoichiometry

Parameter	Value	Reference
Stoichiometry (Th:SXO)	1:1	[1]
Optimal pH	5.8	[1]
Buffer System	Urotropine	[1]
Wavelength of Max. Absorption ( $\lambda_{\text{max}}$ )	510 nm	[1]
Isobestic Point	467 nm	[1]

Table 2: Molar Absorptivity and Linearity

Wavelength	Molar Absorptivity ( $\text{dm}^3 \text{mol}^{-1} \text{cm}^{-1}$ )	Linear Concentration Range ( $\text{mol dm}^{-3}$ )	Linear Concentration Range (ppm)
510 nm	$3.5 \times 10^4$	0 - $2.8 \times 10^{-5}$	0 - 6.5
530 nm	$2.9 \times 10^4$	Not Specified	Not Specified
500 nm	$2.4 \times 10^4$	Not Specified	Not Specified

## Experimental Protocols

### 1. Reagent and Solution Preparation

- Thorium (IV) Stock Solution ( $0.01 \text{ mol dm}^{-3}$ ):
  - Dissolve an accurately weighed amount of  $\text{Th}(\text{NO}_3)_4 \cdot 4\text{H}_2\text{O}$  in doubly distilled water.
  - Add a few drops of concentrated nitric acid to prevent hydrolysis.
  - Standardize the solution by a suitable photometric titration method.
- **Semixylenol Orange (SXO) Solution:**

- Prepare a series of concentrations ranging from  $4 \times 10^{-5}$  to  $1 \times 10^{-4}$  mol dm<sup>-3</sup> by dissolving the appropriate amount of SXO in doubly distilled water.
- Urotropine-Nitric Acid Buffer (pH 5.8):
  - Prepare the buffer as described in established literature to achieve a stable pH of 5.8 and an ionic strength of 0.2.
  - Potassium nitrate (KNO<sub>3</sub>) can be used to adjust the ionic strength.

## 2. Instrumentation

- Spectrophotometer: A UV-Vis spectrophotometer capable of measurements in the visible range is required. A Unicam SP 1800 spectrophotometer or equivalent can be used.[\[1\]](#)
- pH Meter: A calibrated digital pH meter is necessary for accurate buffer preparation and pH adjustments.[\[1\]](#)
- Thermostat: A thermostatically controlled water bath is recommended to maintain a constant temperature during kinetic studies.[\[1\]](#)

## 3. Photometric Determination of Thorium (IV)

- In a 25 ml volumetric flask, add an aliquot of the sample solution containing thorium (IV) within the linear concentration range (0 - 6.5 ppm).
- Add the urotropine buffer solution to maintain the pH at 5.8.
- Add the **Semixylenol Orange** solution. The concentration of SXO should be in excess to ensure complete complexation.
- Dilute the solution to the mark with doubly distilled water.
- Mix the solution thoroughly and allow it to stand for the color to develop completely.
- Measure the absorbance of the red-colored Th(IV)-SXO complex at 510 nm against a reagent blank.

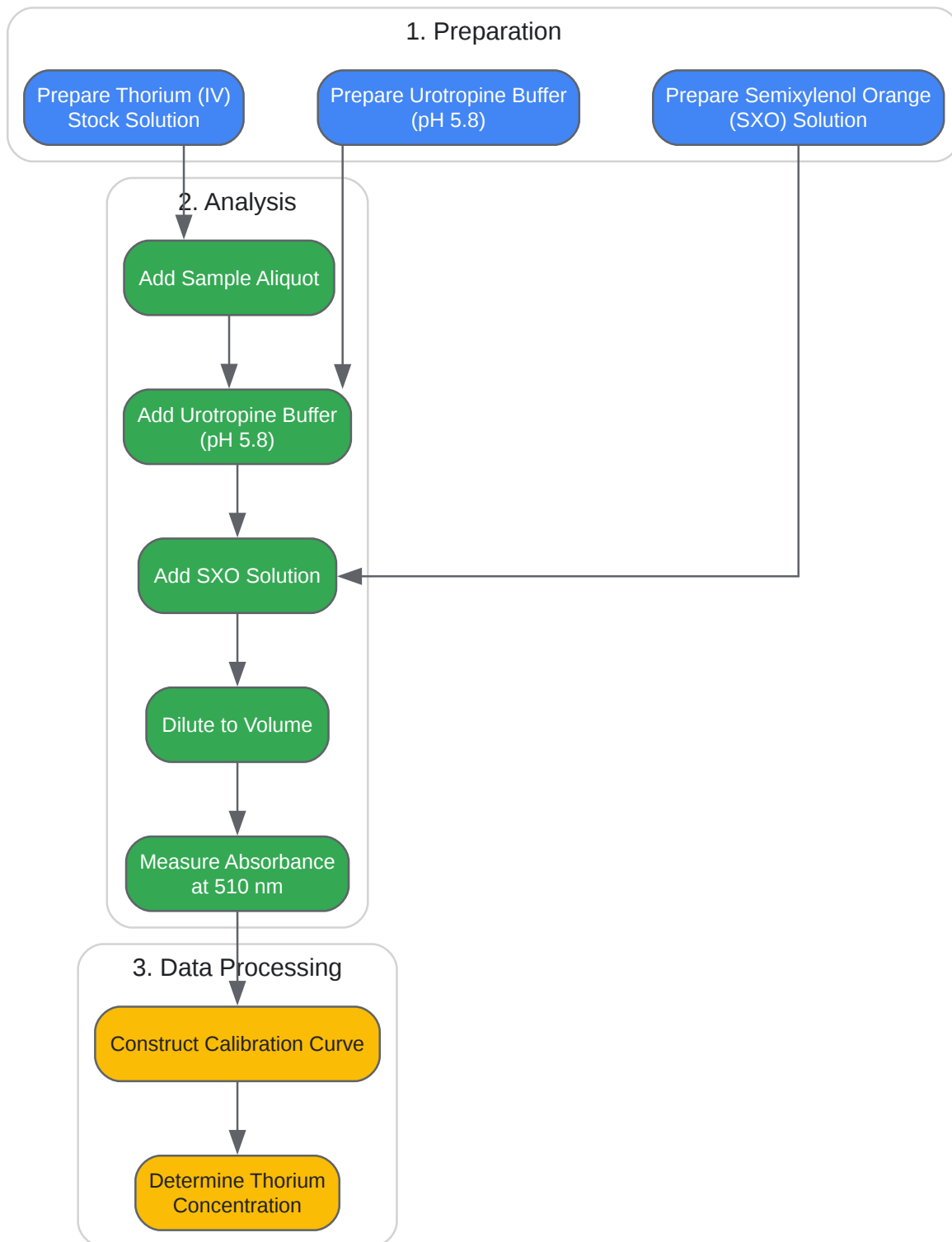
- Construct a calibration curve by plotting absorbance versus the concentration of standard thorium (IV) solutions.
- Determine the concentration of thorium (IV) in the unknown sample from the calibration curve.

#### Interference Studies

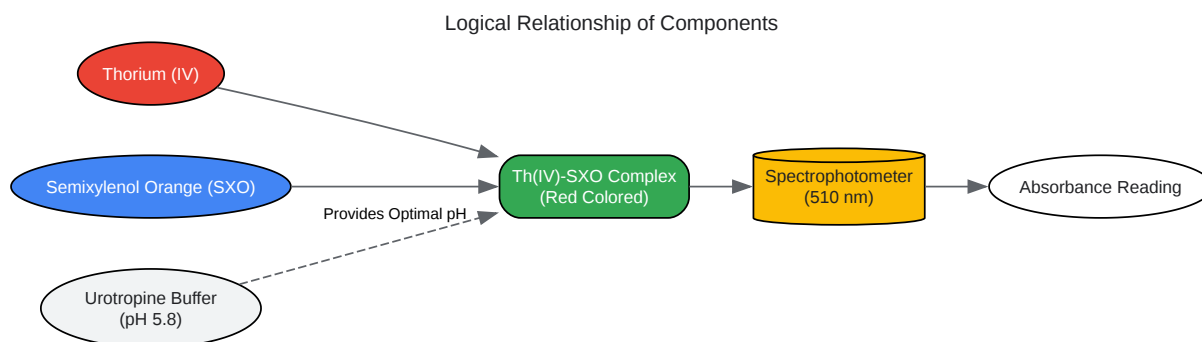
The influence of various cations on the determination of  $1.2 \times 10^{-5} \text{ mol dm}^{-3}$  of Th(IV) at pH 5.8 and 510 nm has been investigated.[1] The tolerance limits of interfering ions should be determined for specific sample matrices.

#### Visualizations

## Experimental Workflow for Thorium Analysis

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Caption: Workflow for photometric thorium analysis.



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Caption: Component interactions in thorium analysis.

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## References

- 1. [nopr.niscpr.res.in](https://www.nopr.niscpr.res.in) [nopr.niscpr.res.in]
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